

# physical and chemical properties of Burnettramic acid A

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Compound of Interest		
Compound Name:	Burnettramic acid A	
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## **Burnettramic Acid A: A Technical Guide**

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Burnettramic acid A is a novel antibiotic metabolite isolated from the fungus Aspergillus burnettii.[1][2] It represents a rare class of bolaamphiphilic pyrrolizidinediones, characterized by a β-d-mannose head group linked to a pyrrolizidinedione moiety via a long-chain alkyl backbone.[2][3] This unique structural architecture is responsible for its potent biological activities, including significant in vitro antifungal effects against clinically relevant pathogens such as Candida albicans and Saccharomyces cerevisiae.[4][5] This technical guide provides a comprehensive overview of the known physical and chemical properties of Burnettramic acid A, detailed experimental methodologies for its characterization, and an exploration of its potential mechanism of action.

## **Physical and Chemical Properties**

The physical and chemical properties of **Burnettramic acid A** are summarized in the tables below. These data are crucial for its handling, formulation, and further investigation in drug discovery and development programs.

### **General and Physical Properties**



Property	Value	Reference
Molecular Formula	C41H71NO12	[1]
Molecular Weight	770.0 g/mol	[1]
Appearance	Off-white solid	[1][4]
Solubility	Soluble in methanol and DMSO. Sparingly soluble in acetonitrile.	[1][6]
Storage	Store at -20°C for long-term stability.	[6]

Spectroscopic and Physicochemical Data

Parameter	Data	Reference
Mass Spectrometry	HRESIMS: m/z 770.5042 [M+H]+	[7]
Specific Rotation ([α]D)	Data typically found in the supplementary information of cited literature.	[7]
<sup>1</sup> H and <sup>13</sup> C NMR	Detailed chemical shifts are available in the supplementary information of Li, J., et al. (2019).[8][9]	[8][9]
Infrared (IR) Spectroscopy	Key absorption bands are detailed in the supplementary information of Li, J., et al. (2019).[8]	[8]

# **Experimental Protocols**

Detailed experimental protocols for the isolation, purification, and structural elucidation of **Burnettramic acid A** are crucial for its further study. The following sections outline the general

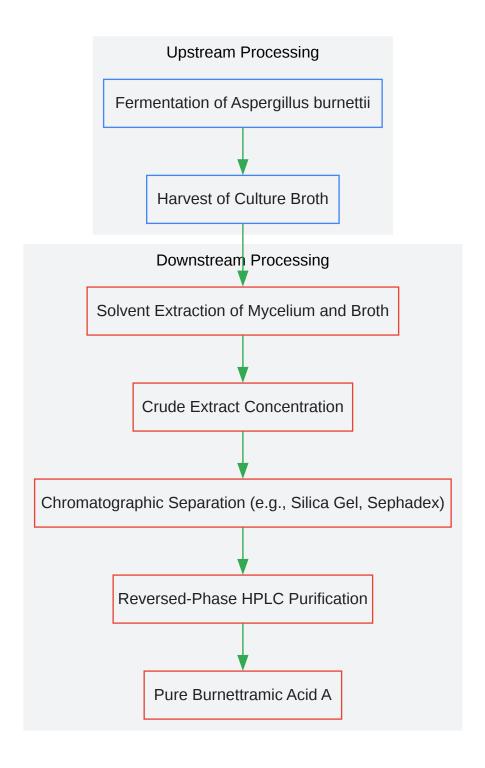


methodologies employed in the primary literature. For precise, step-by-step instructions, it is recommended to consult the supplementary information of the cited publications.[1][8]

## **Isolation and Purification**

**Burnettramic acid A** is isolated from submerged fermentation cultures of Aspergillus burnettii. The general workflow for its purification is as follows:





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Caption: General workflow for the isolation and purification of **Burnettramic acid A**.

The process typically involves extraction of the fungal culture with an organic solvent, followed by a series of chromatographic steps, including silica gel column chromatography and



reversed-phase high-performance liquid chromatography (HPLC), to yield the pure compound.

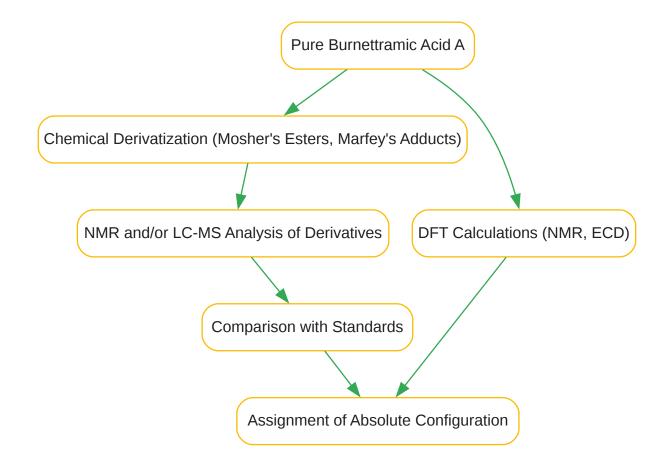
#### **Structural Elucidation**

The chemical structure of **Burnettramic acid A** was determined using a combination of spectroscopic techniques and chemical methods.

- NMR Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments were
  used to establish the planar structure of the molecule.[8]
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS)
   was employed to determine the elemental composition.[7]
- Determination of Absolute Configuration: The absolute stereochemistry was established
  using a combination of Mosher's ester analysis and Marfey's method, supported by density
  functional theory (DFT) calculations of NMR and electronic circular dichroism (ECD) data.[8]
   [9]

The workflow for determining the absolute configuration is outlined below:





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Caption: Logical workflow for the determination of the absolute configuration of **Burnettramic** acid A.

## **Mechanism of Action and Biological Activity**

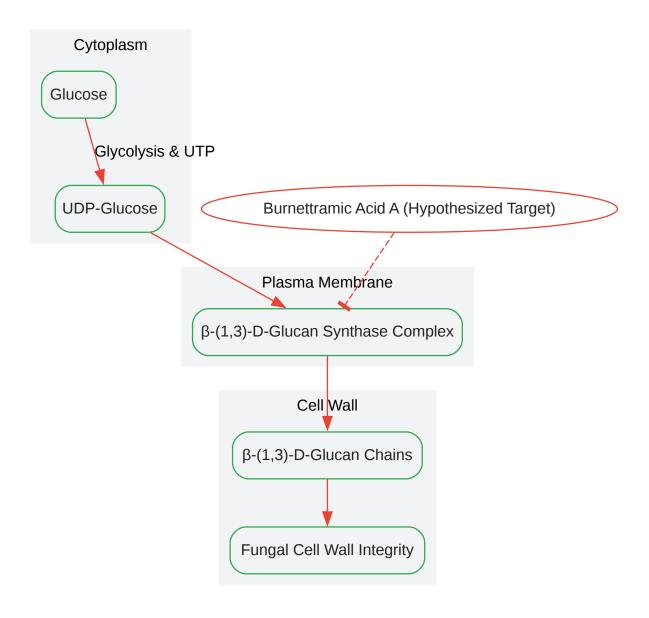
**Burnettramic acid A** exhibits potent antifungal activity, particularly against Candida albicans and Saccharomyces cerevisiae, with IC $_{50}$  values of 0.5  $\mu$ g/mL and 0.2  $\mu$ g/mL, respectively.[5] It also displays antibacterial activity against Gram-positive bacteria such as Bacillus subtilis and Staphylococcus aureus.[4]

The precise mechanism of action has not yet been fully elucidated. However, its bolaamphiphilic structure, featuring a polar mannose head and a nonpolar alkyl chain, suggests a potential interaction with the fungal cell membrane.[3] This could lead to membrane disruption, increased permeability, and ultimately, cell death. Another possible target is the fungal cell wall, a unique and essential structure not present in mammalian cells.[10] Many antifungal agents target the biosynthesis of key cell wall components like  $\beta$ -(1,3)-D-glucan.[11]



## **Postulated Signaling Pathway Interference**

Given its potent antifungal activity, it is plausible that **Burnettramic acid A** interferes with essential cellular processes in fungi, such as cell wall biosynthesis. The diagram below illustrates a simplified representation of the fungal  $\beta$ -(1,3)-D-glucan synthesis pathway, a common target for antifungal drugs.



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Caption: Hypothesized interference of **Burnettramic acid A** with the fungal cell wall biosynthesis pathway.



Further research is required to confirm the specific molecular target and signaling pathways affected by **Burnettramic acid A**.

### Conclusion

**Burnettramic acid A** is a promising new natural product with significant antifungal and antibacterial properties. Its unique bolaamphiphilic structure presents an interesting scaffold for further medicinal chemistry exploration. This technical guide provides a summary of the currently available data on its physical and chemical properties and outlines the experimental approaches for its study. Future research should focus on elucidating its precise mechanism of action, which will be critical for its potential development as a therapeutic agent.

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